

3-bromo-1H-indazol-5-amine molecular weight and formula

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Compound of Interest

Compound Name: 3-bromo-1H-indazol-5-amine

Cat. No.: B152525

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Technical Guide: 3-bromo-1H-indazol-5-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the key physicochemical properties of **3-bromo-1H-indazol-5-amine**, a heterocyclic building block relevant in medicinal chemistry and drug discovery.

Core Molecular Data

The fundamental molecular characteristics of **3-bromo-1H-indazol-5-amine** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value
Molecular Formula	C ₇ H ₆ BrN ₃ [1][2][3][4][5][6]
Molecular Weight	212.05 g/mol [1][3][5][7]
CAS Number	478837-59-1 [1][2][3][4][5][7][8]

Experimental Protocols

The determination of the molecular weight and formula for chemical compounds like **3-bromo-1H-indazol-5-amine** is typically achieved through a combination of mass spectrometry and elemental analysis.

1. Mass Spectrometry for Molecular Weight Determination:

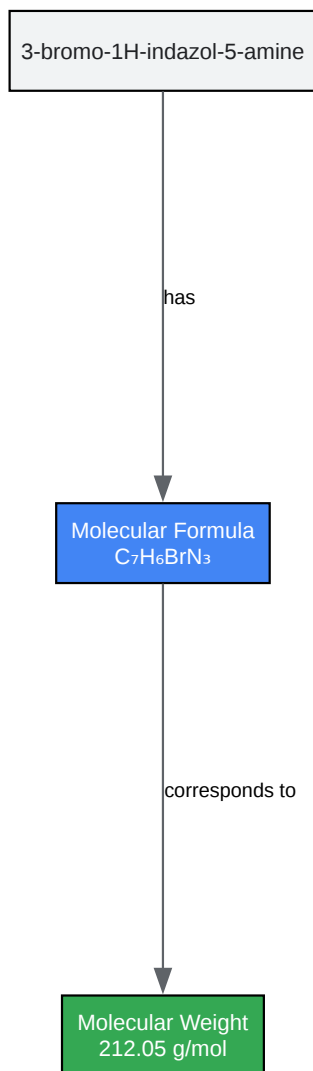
- **Methodology:** High-resolution mass spectrometry (HRMS) is employed to accurately determine the mass-to-charge ratio (m/z) of the molecular ion.
- **Sample Preparation:** The compound is dissolved in a suitable solvent (e.g., methanol, acetonitrile) at a low concentration.
- **Ionization:** A soft ionization technique, such as electrospray ionization (ESI), is used to generate intact molecular ions with minimal fragmentation.
- **Analysis:** The sample is introduced into the mass spectrometer, and the m/z of the $[M+H]^+$ or $[M-H]^-$ ion is measured with high precision. The molecular weight is then calculated from this value.

2. Elemental Analysis for Molecular Formula Confirmation:

- **Methodology:** Combustion analysis is used to determine the percentage composition of carbon, hydrogen, and nitrogen in the sample.
- **Procedure:** A precisely weighed sample of the compound is combusted in a stream of oxygen. The resulting combustion products (CO_2 , H_2O , and N_2) are collected and quantified.
- **Calculation:** The percentage of each element is used to determine the empirical formula. This, in conjunction with the molecular weight from mass spectrometry, confirms the molecular formula.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name, its molecular formula, and its corresponding molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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